

# Application Notes and Protocols for Kri Paste in Pediatric Endodontic Failure

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## Compound of Interest

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These application notes provide a comprehensive overview of the use of **Kri paste** in managing pediatric endodontic failures. The information is compiled from published case studies and clinical research to guide further investigation and development in pediatric dental therapies.

## Introduction to Kri Paste in Pediatric Endodontics

**Kri paste** is an iodoform-based root canal filling material used in pediatric dentistry for the treatment of non-vital primary teeth.[1][2][3] Its composition typically includes iodoform, camphor, parachlorophenol, and menthol.[1][4] The paste is designed to be resorbable, allowing it to be absorbed at a similar rate to the physiologic resorption of the primary tooth's roots.[1] This property is considered advantageous compared to non-resorbable materials like Zinc Oxide Eugenol (ZOE), which can sometimes interfere with the eruption of the succeeding permanent tooth.[1][5]

## Case Studies: Quantitative Data on Clinical Outcomes

Clinical studies have demonstrated a notable success rate for **Kri paste** in pediatric pulpectomies, particularly in cases of overfilling, where it shows a significantly lower failure rate compared to ZOE.[2][3][6] The following tables summarize the quantitative data from a key

retrospective study comparing the clinical outcomes of **Kri paste** and ZOE in the pulpectomy of 78 necrotic primary molars.[2][3]

Table 1: Overall Success and Failure Rates of **Kri Paste** vs. ZOE[2][3][6]

Filling Material	Number of Teeth	Overall Success Rate	Overall Failure Rate
Kri Paste	44	84%	16%
ZOE	34	65%	35%

Table 2: Impact of Filling Quality on Treatment Success and Failure Rates[2][3][6][7]

Filling Quality	Filling Material	Number of Teeth	Success Rate	Failure Rate
Overfilled	Kri Paste	21	79%	21%
ZOE	17	41%	59%	
Flush Fill	Kri Paste	15	93%	7%
ZOE	9	89%	11%	
Underfilled	Kri Paste	8	86%	14%
ZOE	8	83%	17%	

## Experimental Protocols

The following is a generalized protocol for a one-visit pulpectomy procedure in a non-vital primary molar, based on methodologies described in clinical studies.[2][3][8] This protocol can be adapted for studies investigating the efficacy of **Kri paste** in cases of endodontic failure.

### 1. Pre-operative Assessment:

- Obtain a comprehensive medical and dental history.
- Perform a thorough clinical examination, checking for signs of infection such as swelling or a sinus tract.[3][8]

- Take a pre-operative periapical radiograph to assess the extent of the periapical lesion, root resorption, and the anatomy of the root canals.[1]

## 2. Anesthesia and Isolation:

- Administer local anesthesia.
- Isolate the tooth using a rubber dam to maintain an aseptic field.

## 3. Access Cavity Preparation:

- Remove all carious tissue before entering the pulp chamber.
- Create an access cavity to expose the pulp chamber and locate the root canal orifices.

## 4. Working Length Determination:

- Use a pre-operative radiograph to estimate the working length.
- Establish the working length 1-2 mm short of the radiographic apex to avoid damaging the permanent tooth bud.[1]

## 5. Biomechanical Preparation:

- Negotiate the root canals with endodontic files.
- Clean and shape the canals, irrigating frequently with a disinfecting solution such as saline or sodium hypochlorite.[2][3]

## 6. Drying and Obturation:

- Thoroughly dry the root canals with paper points.
- Obturate the canals with **Kri paste** using a lentulo spiral on a low-speed handpiece.[2][3]
- Ensure the paste fills the entire canal system.

## 7. Post-operative Radiograph and Restoration:

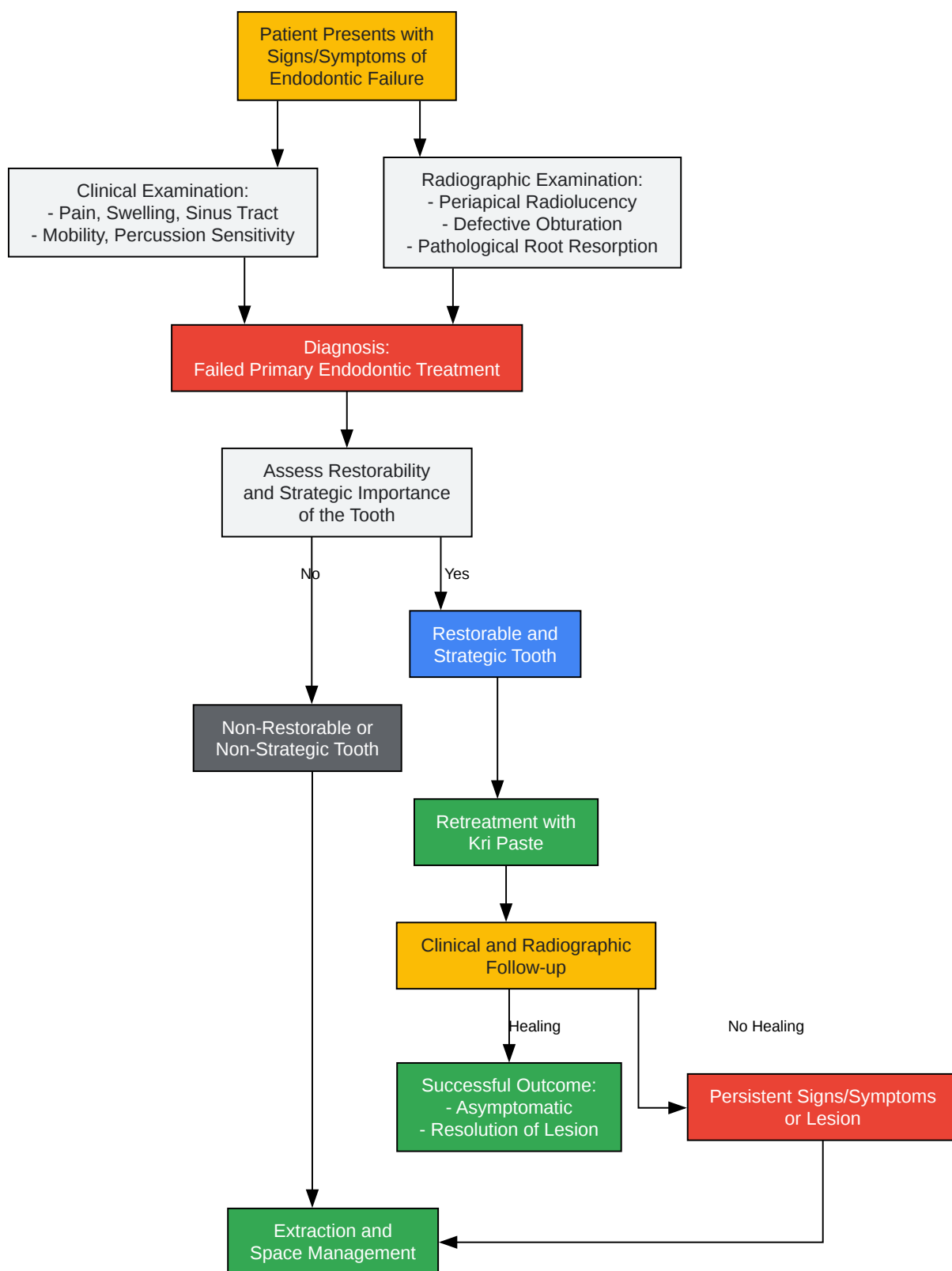
- Take a post-operative radiograph to evaluate the quality of the obturation (underfilled, flush, or overfilled).[2][3]
- Place a temporary or permanent restoration. A stainless steel crown is often recommended for primary molars following pulpectomy.

## 8. Follow-up:

- Schedule follow-up appointments at 6, 12, and 24 months to monitor clinical and radiographic signs of healing.[\[3\]](#)[\[6\]](#)
- Clinical success is defined by the absence of pain, swelling, and abnormal mobility.[\[6\]](#)
- Radiographic success is characterized by the resolution of any pre-existing radiolucency and the absence of pathological root resorption.

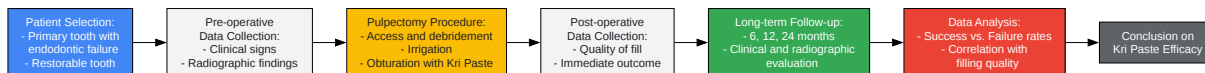
## Visualized Workflows and Logical Relationships

The following diagrams illustrate the decision-making process in managing pediatric endodontic failure and the general experimental workflow for evaluating **Kri paste**.



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Decision-making workflow for pediatric endodontic failure.



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Experimental workflow for evaluating **Kri paste**.

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